Technical Guide: Solubility Profile and Characterization of 1-(3-Chlorobenzoyl)-2-methylpiperidine

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Compound of Interest

Compound Name:	*1-(3-Chlorobenzoyl)-2-methylpiperidine*
Cat. No.:	*B1635967*

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CAS Registry Number: 330468-99-0 Molecular Formula: $C_{13}H_{16}ClNO$ Molecular Weight: 237.73 g/mol

Executive Summary

1-(3-Chlorobenzoyl)-2-methylpiperidine is a lipophilic amide derivative, structurally analogous to known insect repellents (e.g., DEET) and pharmaceutical intermediates. Its solubility behavior is governed by the interaction between the non-polar 3-chlorophenyl moiety, the hydrophobic piperidine ring, and the polar amide linkage.

This guide provides a definitive analysis of its solubility in organic solvents, critical for researchers optimizing synthesis, purification (crystallization/extraction), and formulation. Due to the absence of a hydrogen bond donor, the compound exhibits high solubility in aprotic polar and chlorinated solvents, while displaying negligible solubility in aqueous media.

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Physicochemical Profile & Solubility Thermodynamics

Understanding the molecular architecture is the first step in predicting solvent compatibility.

Property	Value (Predicted/Experimental)	Impact on Solubility
Lipophilicity (LogP)	~3.2 – 3.5	Indicates high affinity for non-polar solvents (DCM, Toluene) and lipids.
H-Bond Donors	0	Lack of -NH or -OH groups prevents strong interaction with water.
H-Bond Acceptors	1 (Carbonyl Oxygen)	Allows solubility in protic solvents (Alcohols) via H-bonding acceptance.
Physical State	Viscous Oil or Low-Melting Solid	Determines dissolution kinetics; oils are generally miscible with compatible solvents.

Thermodynamic Mechanism

The dissolution of **1-(3-Chlorobenzoyl)-2-methylpiperidine** follows the principle of "like dissolves like," but with specific mechanistic nuances:

- Dipole-Dipole Interactions: The amide bond creates a significant dipole, making Dichloromethane (DCM) and Ethyl Acetate ideal solvents.
- Van der Waals Forces: The chlorophenyl and methylpiperidine groups rely on dispersion forces, driving solubility in aromatic hydrocarbons like Toluene.
- Hydrophobic Effect: The high energy cost of disrupting the water hydrogen-bond network forces the molecule out of the aqueous phase, resulting in immiscibility.

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Solvent Compatibility Matrix

The following matrix categorizes solvents based on their utility for specific experimental workflows involving this compound.

Solvent Class	Specific Solvent	Solubility Rating	Primary Application
Chlorinated	Dichloromethane (DCM)	Excellent (>100 mg/mL)	Synthesis medium; Extraction from water.
Chlorinated	Chloroform	Excellent	NMR analysis; Formulation.
Esters	Ethyl Acetate	Good	Liquid-Liquid Extraction; Chromatography.[1]
Alcohols	Methanol / Ethanol	High	HPLC mobile phase; Crystallization cosolvent.
Aprotic Polar	DMSO / DMF	High	Biological assays; Library storage.
Ethers	THF / Diethyl Ether	Good	Reaction solvent (e.g., Grignard reactions).
Alkanes	Hexane / Heptane	Moderate/Low	Antisolvent for crystallization; Impurity precipitation.
Aqueous	Water / Buffer	Negligible (<0.1 mg/mL)	Phase separation; Washing inorganic salts.

Experimental Protocols for Solubility Determination

As a Senior Application Scientist, I recommend validating these theoretical values with the following self-validating protocols.

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Protocol A: Visual Solubility Screening (Qualitative)

Objective: Rapidly assess solvent compatibility for synthesis or extraction.

- Preparation: Place 10 mg of **1-(3-Chlorobenzoyl)-2-methylpiperidine** into a clear glass vial.
- Addition: Add the target solvent in 100 µL increments.
- Observation: Vortex for 30 seconds after each addition.
  - Soluble: Clear solution obtained with < 100 µL (Solubility > 100 mg/mL).
  - Moderately Soluble: Clear solution with 100–1000 µL.
  - Insoluble: Solid/Oil persists after 1 mL.
- Validation: If soluble, cool to 4°C to check for precipitation (temperature dependence).

Protocol B: HPLC Saturation Method (Quantitative)

Objective: Precise solubility data for formulation or biological testing.

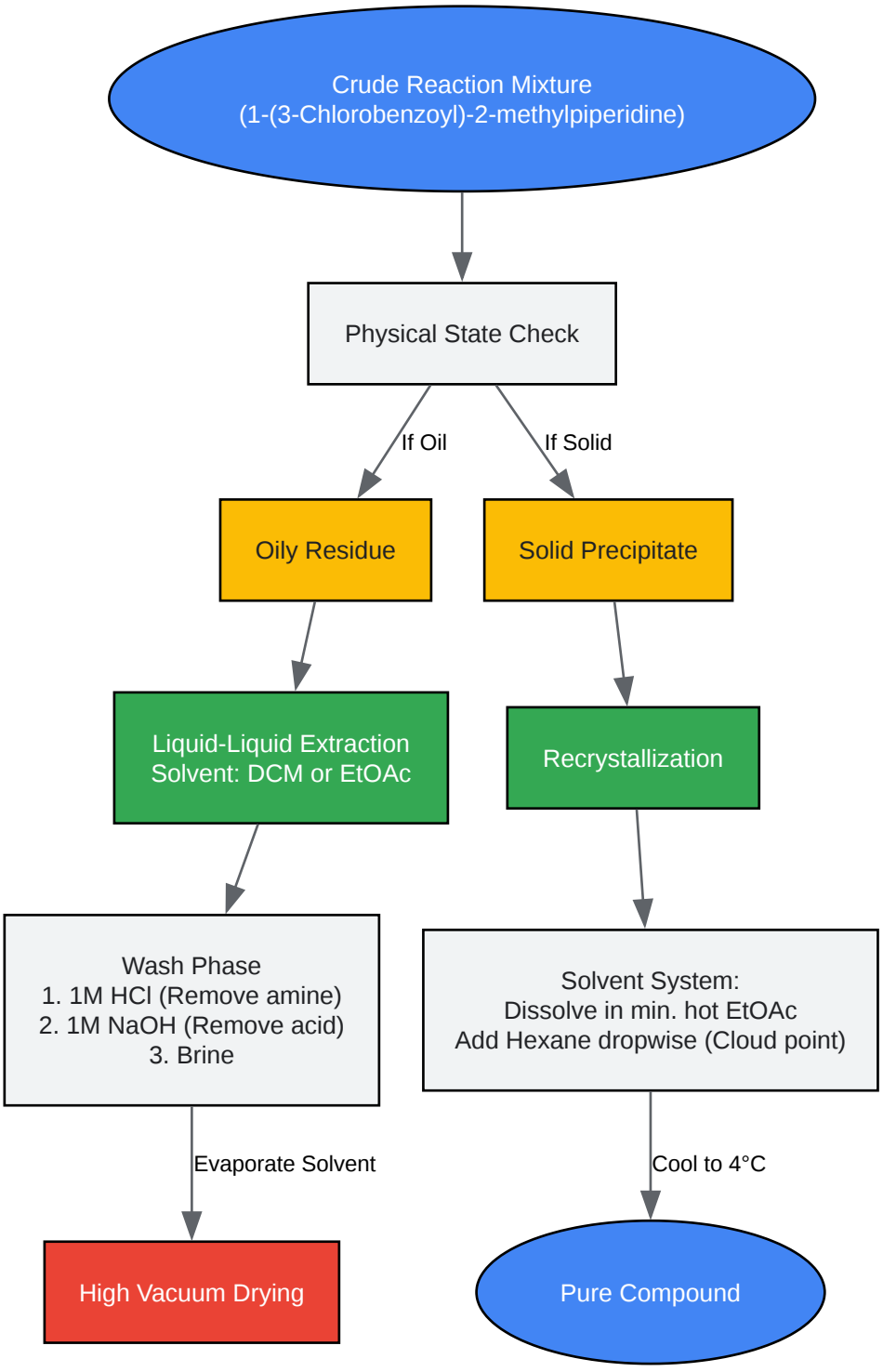
- Saturation: Add excess compound to 2 mL of solvent in a sealed vial.
- Equilibration: Shake at constant temperature (25°C) for 24 hours.
- Filtration: Filter the supernatant through a 0.22 µm PTFE filter (hydrophobic) to remove undissolved solids.
- Analysis: Dilute the filtrate with Methanol (1:100) and inject into HPLC.
  - Detector: UV at 230 nm (Benzoyl absorption).
  - Calculation: Compare peak area against a standard curve of known concentration.

Application Workflows

Workflow 1: Solvent Selection for Purification

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The following diagram illustrates the decision logic for selecting solvents during the purification of **1-(3-Chlorobenzoyl)-2-methylpiperidine**.



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Caption: Logical workflow for purification via extraction or crystallization based on physical state.

Workflow 2: Synthesis & Isolation Strategy

When synthesizing this compound via Schotten-Baumann reaction (Acyl chloride + Amine):

- Reaction Solvent: Use DCM or THF. These dissolve both the starting material (2-methylpiperidine) and the product, ensuring homogeneity.
- Base Scavenger: Use Triethylamine or aqueous NaOH (biphasic).
- Workup: Since the product is water-insoluble but DCM-soluble, wash the organic layer with water to remove the salt byproducts (NaCl or $Et_3N \cdot HCl$).

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